

Personal protective equipment for handling 1,3-Diacetoxybenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-Diacetoxybenzene

Cat. No.: B086602

[Get Quote](#)

Essential Safety and Handling Guide for 1,3-Diacetoxybenzene

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **1,3-Diacetoxybenzene** (CAS No. 108-58-7), tailored for research, scientific, and drug development professionals.

Hazard Identification and Personal Protective Equipment (PPE)

1,3-Diacetoxybenzene is classified as a substance that causes skin irritation and serious eye damage.^{[1][2]} It may also cause respiratory irritation.^{[3][4]} Therefore, strict adherence to PPE protocols is mandatory to ensure personnel safety.

Summary of Required Personal Protective Equipment

Protection Type	Specification	Rationale
Eye Protection	Safety glasses with side shields or goggles (European Standard - EN 166). A face shield is required if there is a splash hazard.[1][4]	To prevent serious eye irritation or damage from splashes or vapors.[1][4]
Hand Protection	Protective gloves.[1][4] Users should inspect gloves before use and observe permeability and breakthrough time instructions from the supplier.	To prevent skin irritation and potential allergic reactions upon contact.[1][3]
Skin and Body Protection	Long-sleeved protective clothing and protective boots as needed.[1][4]	To minimize skin contact and prevent contamination of personal clothing.
Respiratory Protection	A vapor respirator or dust respirator should be used if ventilation is inadequate, or during large-scale use or emergencies.[1][4] Follow local and national regulations.	To prevent respiratory tract irritation from vapors or aerosols.[3]

Step-by-Step Handling and Storage Protocol

Proper handling and storage are critical to minimize exposure risk and maintain the chemical's integrity.

2.1. Handling Procedures:

- Ventilation: Always handle **1,3-Diacetoxylbenzene** in a well-ventilated area.[1][4] The use of a local exhaust ventilation system is strongly recommended to control hazardous materials at the source.
- Avoid Contact: Take all necessary precautions to avoid contact with skin, eyes, and clothing. [1][4] Do not breathe vapors or mists.[4]

- Hygiene: Wash hands and face thoroughly after handling.[\[1\]](#) Remove and wash contaminated clothing before reuse.[\[1\]](#)[\[4\]](#) Do not eat, drink, or smoke in the handling area.
- Equipment: Use appropriate tools and equipment to prevent spills and splashes.

2.2. Storage Procedures:

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[4\]](#)
- Incompatibilities: Store away from incompatible materials, such as oxidizing agents.[\[1\]](#)
- Temperature: Store at the recommended temperature as specified by the supplier.

First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

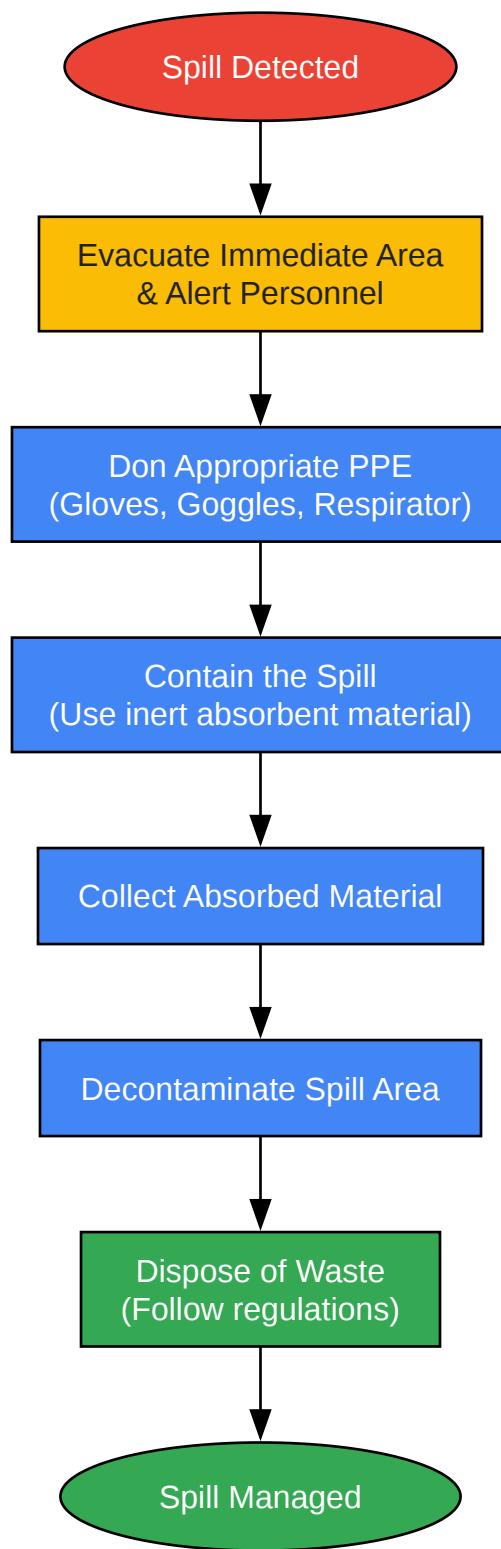
Exposure Route	First Aid Protocol
Eye Contact	Immediately rinse cautiously with water for several minutes. [1] Remove contact lenses if present and easy to do. Continue rinsing. [1] Seek immediate medical attention from a poison center or doctor. [1]
Skin Contact	Immediately wash the affected area with plenty of water. [1] Remove all contaminated clothing and wash it before reuse. [1] If skin irritation occurs, get medical advice or attention. [1]
Inhalation	Move the person to fresh air and keep them comfortable for breathing. If you feel unwell, seek medical advice.
Ingestion	Rinse mouth with water. Do not induce vomiting. Seek medical attention if you feel unwell.

A rescuer should wear appropriate personal protective equipment, such as rubber gloves and air-tight goggles, before administering first aid.[\[1\]](#)

Spill and Disposal Plan

A clear plan for managing spills and disposing of waste is essential for laboratory safety and environmental protection.

4.1. Spill Response Workflow

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. tcichemicals.com [tcichemicals.com]
- 2. 1,3-Diacetoxybenzene | 108-58-7 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 3. 1,3-Diacetoxybenzene | C10H10O4 | CID 7942 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. assets.thermofisher.com [assets.thermofisher.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 1,3-Diacetoxybenzene]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b086602#personal-protective-equipment-for-handling-1-3-diacetoxybenzene>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com